

2-(Trifluoromethyl)phenyl isothiocyanate safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)phenyl
isothiocyanate

Cat. No.: B156788

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An In-depth Technical Guide to the Safe Handling of 2-(Trifluoromethyl)phenyl isothiocyanate

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile and handling requirements of chemical reagents is paramount. This guide provides a detailed overview of the safety data and handling precautions for **2-(Trifluoromethyl)phenyl isothiocyanate** (CAS No. 1743-86-8), a versatile compound utilized in various research and development applications.

Chemical Identification and Physical Properties

2-(Trifluoromethyl)phenyl isothiocyanate is a colorless to light yellow clear liquid.^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₈ H ₄ F ₃ NS	[1]
Molecular Weight	203.18 g/mol	[1][2]
CAS Number	1743-86-8	[2][3]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	216-220 °C	[1][2]
Density	1.346 - 1.35 g/mL at 25 °C	[1][2]
Refractive Index	n ₂₀ /D 1.56 - 1.566	[1][2]
Flash Point	105 °C (221 °F) - closed cup	[2][4]

Hazard Identification and Classification

This chemical is classified as hazardous and requires careful handling.[3] The primary hazards associated with **2-(Trifluoromethyl)phenyl isothiocyanate** are summarized in the following table.

Hazard Classification	Category	GHS Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed
Acute Dermal Toxicity	Category 4	H312: Harmful in contact with skin
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 1 / 2	H318: Causes serious eye damage / H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Note: Hazard classification may vary slightly between suppliers.[\[2\]](#)[\[3\]](#)[\[5\]](#)

Signal Word: Danger[\[2\]](#)[\[4\]](#)

Hazard Pictograms:

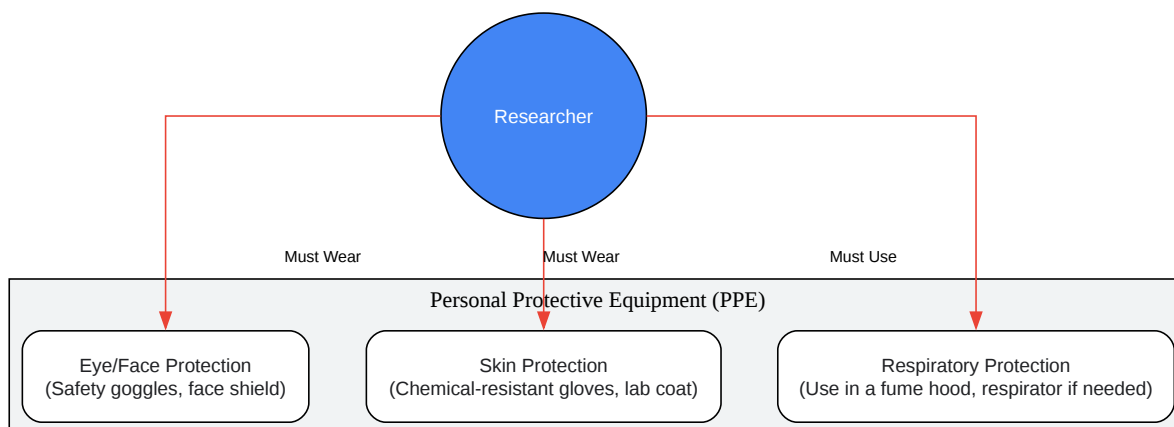
- GHS05: Corrosion[\[2\]](#)[\[4\]](#)
- GHS07: Exclamation Mark

Safe Handling and Storage Protocols

Adherence to strict safety protocols is essential when working with this compound. The following sections detail the necessary precautions.

Personal Protective Equipment (PPE)

A critical aspect of safe handling involves the consistent use of appropriate PPE.



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Caption: Required Personal Protective Equipment for handling.

- Eye and Face Protection: Wear chemical safety goggles and a face shield that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Use this chemical only in a well-ventilated area, preferably within a chemical fume hood.[3][6] If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

General Handling and Hygiene

- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]

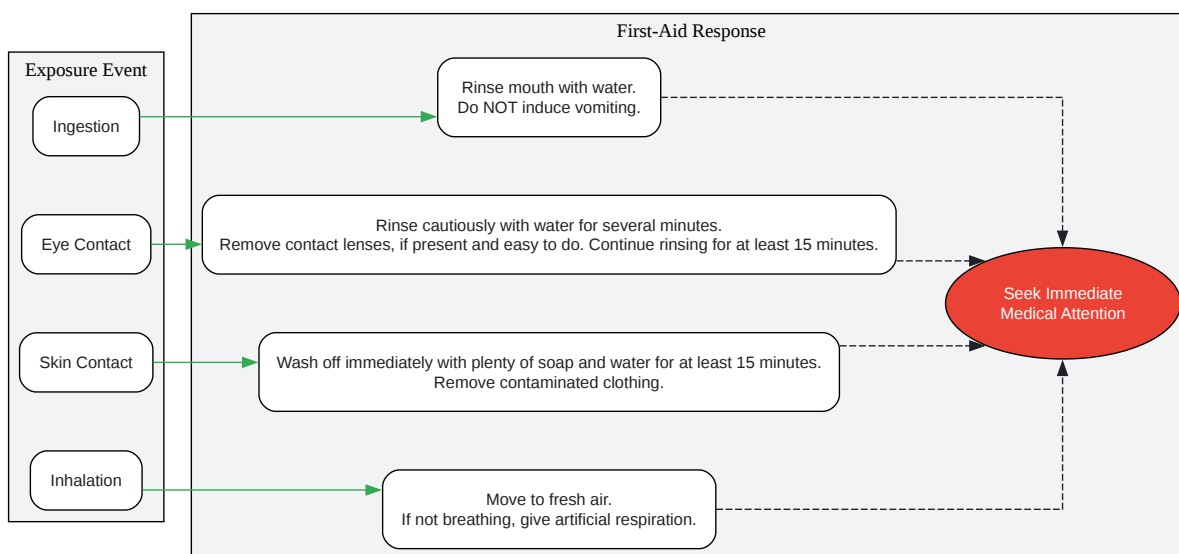
- Do not get in eyes, on skin, or on clothing.[3]

Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Store at temperatures between 2 - 8 °C.[1]
- This material is classified under Storage Class 8A as a combustible, corrosive hazardous material.[2][4]

Emergency Procedures and First-Aid Measures

Immediate and appropriate action is crucial in the event of an exposure.



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Caption: First-aid measures for different exposure routes.

- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[3]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.[3]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Ensure adequate ventilation.[3]
- Use personal protective equipment as required.[3]
- Soak up the spill with an inert absorbent material (e.g., sand, vermiculite).[3][6]
- Collect the absorbed material and place it in suitable, closed containers for disposal.[3][6]
- Prevent the product from entering drains.[6]

Disposal Considerations

Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations.[3] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[3]

Toxicological and Ecological Information

While specific quantitative toxicity data such as LD50 or LC50 values are not readily available in the provided search results, the classification of this compound as acutely toxic (Category 4) indicates significant health risks upon exposure.[3] The toxicological properties have not been fully investigated.[7]

There is no specific information available regarding the ecological effects of this compound. However, it is crucial to prevent its release into the environment.[3]

This technical guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

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